

Personal protective equipment for handling 2-Chloropyrimidine-4-carboxylic acid

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Compound of Interest

Compound Name: 2-Chloropyrimidine-4-carboxylic acid

Cat. No.: B133435

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Essential Safety and Handling Guide for 2-Chloropyrimidine-4-carboxylic Acid

This guide provides immediate safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **2-Chloropyrimidine-4-carboxylic acid**. Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

Chemical Identifier:

- Name: **2-Chloropyrimidine-4-carboxylic acid**
- CAS Number: 149849-92-3
- Molecular Formula: $C_5H_3ClN_2O_2$ ^[1]

Hazard Summary: This chemical is classified as hazardous.^[2] It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3]} It is also harmful if swallowed.^{[4][5]}

Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling to determine the necessary level of protection. The following table summarizes the recommended PPE.

PPE Category	Specification	Standard Compliance
Eye/Face Protection	Chemical safety goggles or glasses. A face shield may be required for splash hazards.	EN 166 (EU) or OSHA 29 CFR 1910.133 (US). [1] [2] [6]
Skin Protection	Chemical-resistant gloves. Wear appropriate protective clothing to prevent skin exposure.	Inspect gloves prior to use and dispose of them in accordance with good laboratory practices. [5] [7]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended if exposure limits are exceeded or if irritation is experienced. For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator can be used. [2] [7]	Follow OSHA respirator regulations (29 CFR 1910.134) or European Standard EN 149. [1] [2]

Operational and Disposal Plans

Handling and Storage:

- Engineering Controls: Handle this compound in a well-ventilated area.[\[5\]](#)[\[6\]](#) For procedures that may generate dust or aerosols, a chemical fume hood is recommended.[\[8\]](#) Eyewash stations and safety showers must be readily accessible.[\[2\]](#)[\[6\]](#)
- Handling Procedures: Avoid all personal contact, including inhalation.[\[9\]](#) Do not breathe dust.[\[6\]](#) Wear protective clothing, gloves, and eye/face protection.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[10\]](#) Wash hands and any exposed skin thoroughly after handling.[\[2\]](#)[\[4\]](#) Do not eat, drink, or smoke in handling areas.[\[4\]](#)[\[9\]](#)

- Storage Conditions: Store in a cool, dry, and well-ventilated area in a tightly sealed container. [2][6] Some suppliers recommend refrigerated storage at 2-8°C.[7]

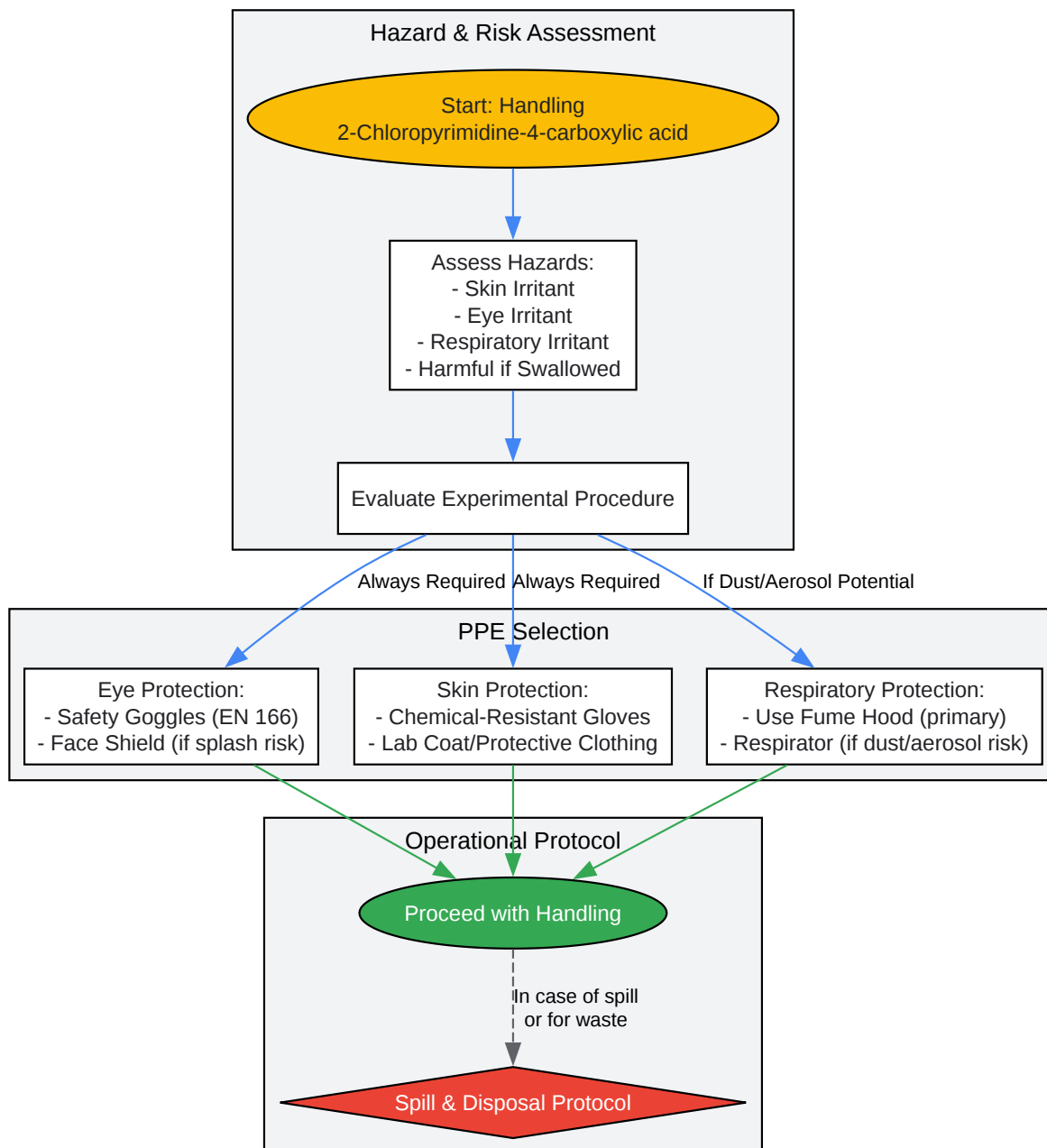
Accidental Release Measures:

- Evacuation: Evacuate personnel from the immediate area.[7]
- Ventilation: Ensure adequate ventilation.
- Containment: Sweep up the spilled solid material, avoiding dust formation, and place it into a suitable, closed container for disposal.[6][7] Do not let the product enter drains.[4][7]
- Personal Protection: Wear appropriate PPE as detailed above during cleanup.

Disposal Plan: Chemical waste must be disposed of in accordance with all local, regional, and national regulations.[8] It is the responsibility of the chemical waste generator to correctly classify the waste.[6] Do not dispose of down the drain.[2][6] Contaminated packaging should be treated as the chemical itself.

Experimental Workflow and Safety Logic

The following diagram illustrates the decision-making process for selecting the appropriate personal protective equipment when handling **2-Chloropyrimidine-4-carboxylic acid**.



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References

- 1. fishersci.se [fishersci.se]
- 2. fishersci.com [fishersci.com]
- 3. 2-Chloropyrimidine-4-carboxylic acid | C₅H₃ClN₂O₂ | CID 22135751 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. enamine.enamine.net [enamine.enamine.net]
- 6. fishersci.com [fishersci.com]
- 7. angenechemical.com [angenechemical.com]
- 8. 2-Chloropyrimidine-4-carboxylic acid | CAS#:149849-92-3 | Chemsrce [chemsrc.com]
- 9. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 10. aksci.com [aksci.com]
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